

Handling and safety precautions for 3-Bromo-2-(bromomethyl)propan-1-ol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Bromo-2-(bromomethyl)propan-1-ol

Cat. No.: B028156

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Technical Support Center: 3-Bromo-2-(bromomethyl)propan-1-ol

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **3-Bromo-2-(bromomethyl)propan-1-ol**.

Frequently Asked Questions (FAQs)

Q1: What is **3-Bromo-2-(bromomethyl)propan-1-ol** and what are its key properties?

3-Bromo-2-(bromomethyl)propan-1-ol is a halogenated organic compound.^[1] Its bifunctional structure, containing both alkyl halide and alcohol moieties, makes it a reactive molecule used in various chemical syntheses.^[1]

Q2: What are the primary hazards associated with **3-Bromo-2-(bromomethyl)propan-1-ol**?

While a specific, comprehensive safety data sheet for this exact compound is not readily available, data for structurally similar brominated propanols suggest that it should be handled as a hazardous chemical.^{[2][3]} Potential hazards include skin and eye irritation, and respiratory irritation if inhaled.^[3] All chemicals should be treated as hazardous, and direct physical contact should be avoided.^[2]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

To ensure safety, the following PPE is recommended:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.[3]
- Hand Protection: Chemical-resistant gloves. Always inspect gloves before use and use proper glove removal technique.
- Skin Protection: A lab coat or impervious clothing should be worn.[3]
- Respiratory Protection: Handling should occur in a chemical fume hood.[2] If there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.

Q4: What are the proper storage conditions for **3-Bromo-2-(bromomethyl)propan-1-ol**?

Store the compound in a cool, dry, and dark location in a tightly sealed container.[2] It should be stored away from incompatible materials, such as strong oxidizing agents, strong acids, and strong bases.[4]

Q5: What should I do in case of a spill?

In the event of a small spill, dampen the solid material with a suitable solvent like alcohol and transfer it to a sealed container for disposal.[2] The spill area should then be cleaned with an absorbent paper dampened with the solvent, followed by a wash with soap and water.[2] For larger spills, evacuate the area and follow your institution's emergency procedures.

Q6: What are the first-aid measures in case of exposure?

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, removing contact lenses if present.[2][4] Seek immediate medical attention.[2][4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[2] Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air.[2] If breathing is difficult, provide oxygen and seek medical attention.
- Ingestion: Do NOT induce vomiting.[2][3] If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to dilute the chemical.[2] Seek immediate medical

attention.[2]

Q7: How should I dispose of waste containing **3-Bromo-2-(bromomethyl)propan-1-ol**?

Dispose of chemical waste in accordance with local, state, and federal regulations. Waste should be placed in a suitable, closed container.[1][3]

Quantitative Data

Property	Value	Source
Molecular Formula	C ₄ H ₈ Br ₂ O	[1][5]
Molecular Weight	231.91 g/mol	[1][5]
CAS Number	106023-63-6	[1][5]
Melting Point	66 °C to 69 °C	[1]
Boiling Point	~131 °C at 2.5 mmHg	[1]
Solubility	Soluble in organic solvents; limited solubility in water.	[1]

Experimental Workflow

Standard Handling Protocol for a Synthesis Reaction

Caption: A generalized workflow for the safe handling of **3-Bromo-2-(bromomethyl)propan-1-ol** in a laboratory setting.

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- To cite this document: BenchChem. [Handling and safety precautions for 3-Bromo-2-(bromomethyl)propan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028156#handling-and-safety-precautions-for-3-bromo-2-bromomethyl-propan-1-ol]

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